

What is Karrikinolide 3-ethyl ester and its chemical structure

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Compound of Interest

Compound Name: *Karrikinolide 3-ethyl ester*

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An In-depth Technical Guide to Karrikinolide 3-ethyl ester

This guide provides a comprehensive overview of **Karrikinolide 3-ethyl ester**, a synthetic karrikinolide analog. It is intended for researchers, scientists, and professionals in drug development and plant biology, offering detailed information on its chemical properties, biological role, and methods for its study.

Core Concepts: Unveiling Karrikinolide 3-ethyl ester

Karrikinolide 3-ethyl ester is a synthetic derivative of the karrikin family, a class of butenolide compounds discovered in smoke from burnt plant material.^{[1][2]} These molecules are potent plant growth regulators, particularly known for their ability to stimulate seed germination.^{[1][2]}

1.1. Chemical Identity

- Formal Name: 2-oxo-2H-furo[2,3-c]pyran-3-carboxylic acid, ethyl ester
- CAS Number: 1030604-40-0
- Molecular Formula: C₁₀H₈O₅
- Molecular Weight: 208.17 g/mol

1.2. Chemical Structure

The chemical structure of **Karrikinolide 3-ethyl ester** is characterized by a furo[2,3-c]pyran-2-one core with an ethyl ester group at the 3-position.

SMILES: O=C1OC2=COC=CC2=C1C(OCC)=O

InChI: InChI=1S/C10H8O5/c1-2-14-9(11)8-6-3-4-13-5-7(6)15-10(8)12/h3-5H,2H2,1H3

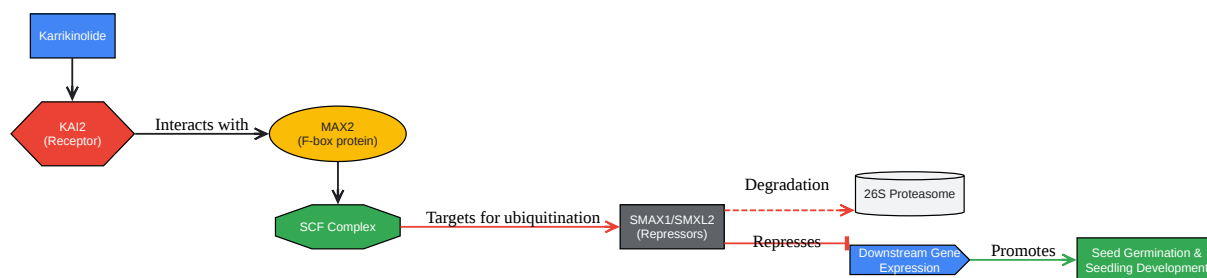
Biological Role and Mechanism of Action

Karrikinolide 3-ethyl ester functions as a seed germination stimulant, mimicking the action of naturally occurring karrikins.[3] Karrikins are thought to play a crucial role in post-fire ecosystem recovery by triggering the germination of "fire-follower" plant species.

The biological activity of karrikins is mediated by a dedicated signaling pathway that shares components with the strigolactone signaling pathway.

The Karrikin Signaling Pathway

The perception of karrikins initiates a signaling cascade that leads to the degradation of transcriptional repressors, thereby promoting gene expression related to seed germination and seedling development.



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Karrikin Signaling Pathway Diagram

Quantitative Bioactivity Data

While specific EC₅₀ or IC₅₀ values for **Karrikinolide 3-ethyl ester** are not readily available in the public domain, the bioactivity of karrikins, in general, is observed in the nanomolar to low micromolar range. For context, the activity of the most well-studied karrikin, Karrikinolide (KAR₁), is presented below.

Compound	Species	Bioassay	Concentration/ EC ₅₀	Reference
Karrikinolide (KAR ₁)	Arabidopsis thaliana	Seed Germination	~1 µM	[4]
Karrikinolide (KAR ₁)	Triticum aestivum (Wheat)	Seed Germination	1 nM - 10 µM (optimal at 1 µM)	[5]
Karrikinolide (KAR ₁)	Lactuca sativa (Lettuce)	Seed Germination	< 1 nM	[6]
Karrikinolide (KAR ₁)	Various weed species	Seed Germination	1 µM	[7]

Experimental Protocols

The following protocols provide a framework for assessing the bioactivity of **Karrikinolide 3-ethyl ester**.

Seed Germination Bioassay in Arabidopsis thaliana

This protocol is adapted from established methods for testing karrikin activity in the model plant Arabidopsis thaliana.[8][9][10]

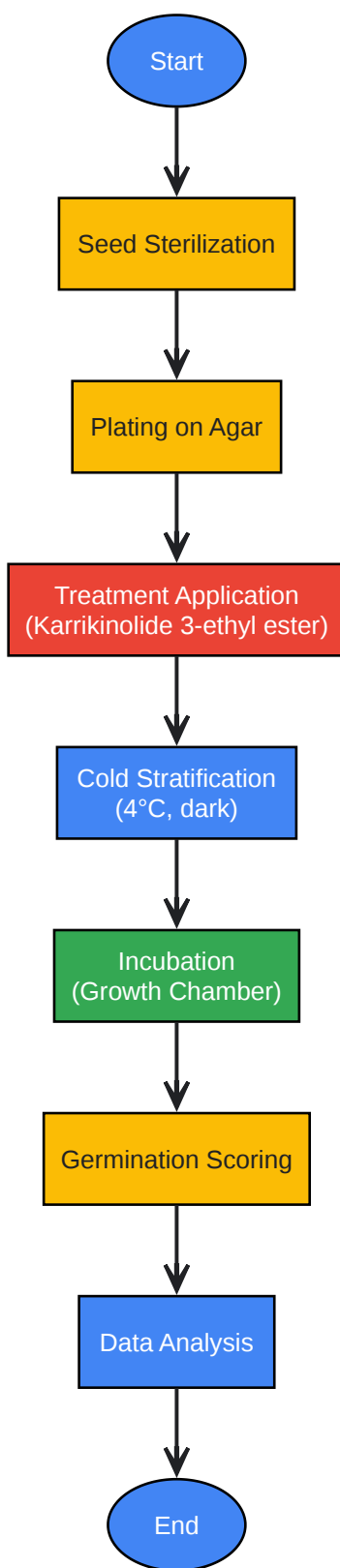
Materials:

- Arabidopsis thaliana seeds (e.g., ecotype Columbia-0 or Landsberg erecta)

- **Karrikinolide 3-ethyl ester** stock solution (e.g., 10 mM in DMSO)
- Sterile water
- 0.5% (w/v) agar solution
- Petri dishes (9 cm)
- Micropipettes
- Growth chamber with controlled light and temperature

Procedure:

- **Seed Sterilization:** Surface-sterilize Arabidopsis seeds by washing with 70% ethanol for 1 minute, followed by 10% bleach solution for 10 minutes, and then rinse five times with sterile water.
- **Plating:** Prepare 0.5% agar plates. Aliquot approximately 50-100 sterilized seeds onto the surface of each agar plate.
- **Treatment Application:** Prepare serial dilutions of **Karrikinolide 3-ethyl ester** from the stock solution in sterile water to achieve final concentrations (e.g., 0.01, 0.1, 1, 10 μ M). A control with the same concentration of DMSO as the highest treatment concentration should be included. Pipette the treatment solutions onto the seeds on the agar plates.
- **Stratification:** To break dormancy, cold-stratify the plates at 4°C in the dark for 3-4 days.
- **Incubation:** Transfer the plates to a growth chamber under controlled conditions (e.g., 22°C with a 16-hour light/8-hour dark photoperiod).
- **Data Collection:** Score germination (radicle emergence) daily for 7-10 days.
- **Data Analysis:** Calculate the germination percentage for each treatment and control. Statistical analysis (e.g., ANOVA) can be used to determine significant differences.



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Seed Germination Bioassay Workflow

Synthesis of Karrikinolide Analogs

The synthesis of karrikinolide analogs often involves the construction of the butenolide and pyran rings. While a specific protocol for **Karrikinolide 3-ethyl ester** is not detailed here, a general approach based on the synthesis of similar butenolides is described.^[11]

Key Synthetic Steps (General):

- **Formation of the Pyran Ring:** Cyclization reactions are commonly employed to form the pyran ring from appropriate precursors.
- **Halogenation:** Introduction of a halogen at a key position allows for subsequent functionalization.
- **Lithiation and Alkylation/Esterification:** Selective lithiation followed by reaction with an appropriate electrophile (e.g., an ethyl chloroformate) can introduce the desired ester group.

For a detailed synthetic procedure, it is recommended to consult specialized organic synthesis literature.

Conclusion

Karrikinolide 3-ethyl ester is a valuable tool for research into plant germination and development. Its synthetic nature allows for controlled studies of the karrikin signaling pathway. While quantitative bioactivity data for this specific ester is limited, its activity can be inferred from related karrikinolide compounds. The provided experimental protocols offer a starting point for investigating its biological effects. Further research is needed to fully characterize the bioactivity profile of **Karrikinolide 3-ethyl ester** and its potential applications in agriculture and plant biotechnology.

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